

# Eupalinilide C CAS number and molecular formula

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## Compound of Interest

Compound Name: Eupalinilide C

Cat. No.: B150141

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## Technical Dossier: Eupalinilide C

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties of **Eupalinilide C**, a sesquiterpenoid of interest in the scientific community.

## Core Chemical Identifiers

A fundamental aspect of any chemical compound's profile is its unique identifiers and molecular formula, which are crucial for database searches, regulatory submissions, and experimental design.

Identifier	Value	Source
CAS Number	757202-11-2	<a href="#">[1]</a>
Molecular Formula	C20H24O7	<a href="#">[1]</a>

**Eupalinilide C** is a member of the guaiane-type sesquiterpene lactones. It was first isolated from the whole plant of *Eupatorium lindleyanum*. This class of compounds is noted for its diverse biological activities.

Further investigation into the biological activity of related compounds has shown that Eupalinilide B and Eupalinilide E exhibit potent cytotoxicity against P-388 and A-549 tumor cell

lines.

## Experimental Data & Protocols

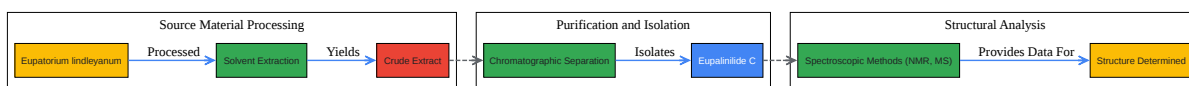
At present, detailed experimental protocols and signaling pathway information for **Eupalinilide C** are not extensively available in the public domain. The primary literature focuses on the isolation and structural elucidation of a series of eupalinilides, including **Eupalinilide C**.

The general methodology for the isolation of **Eupalinilide C**, as described for a class of similar compounds, involves extraction from the plant source, *Eupatorium lindleyanum*, followed by chromatographic separation techniques to yield the pure compound. The structural determination is typically achieved through spectroscopic methods, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy.

As research into the biological effects of **Eupalinilide C** progresses, it is anticipated that more detailed experimental protocols and mechanistic studies will become available.

## Logical Relationship of Compound Identification

The process of identifying and characterizing a novel natural product like **Eupalinilide C** follows a logical workflow. This begins with the collection and extraction of the source material, followed by purification and subsequent structural analysis.



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Figure 1. Workflow for the isolation and identification of **Eupalinilide C**.

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## References

- 1. Eupalinilide C | CAS:757202-11-2 | Manufacturer ChemFaces [chemfaces.com]
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